

6-Acetyl-N-methyl-dihydrodecarine: A Technical Guide to its Therapeutic Potential

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Compound of Interest

Compound Name: 6-Acetyl-N-methyl-dihydrodecarine

Cat. No.: B595266

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Abstract

6-Acetyl-N-methyl-dihydrodecarine, a natural benzophenanthridine alkaloid isolated from plants of the *Zanthoxylum* genus, has emerged as a compound of interest for its potential therapeutic applications. This technical guide provides a comprehensive overview of its documented biological activities, focusing on its potential as a larvicide and a neuroprotective agent. This document summarizes the available quantitative data, details relevant experimental protocols, and visualizes key experimental workflows to facilitate further research and development.

Physicochemical Properties

Property	Value	Reference
CAS Number	1253740-09-8	N/A
Molecular Formula	C ₂₃ H ₂₁ NO ₅	N/A
Molecular Weight	391.42 g/mol	N/A
Appearance	Brown amorphous powder	[1]
Solubility	Soluble in Chloroform, Dichloromethane, Ethyl Acetate, DMSO, Acetone	N/A

Potential Therapeutic Applications

Current research suggests two primary areas of therapeutic potential for **6-Acetyl-N-methyl-dihydrodecarine**: as a mosquito larvicide for malaria vector control and as a neuroprotective agent for neurodegenerative diseases.

Larvicidal Activity against *Anopheles gambiae*

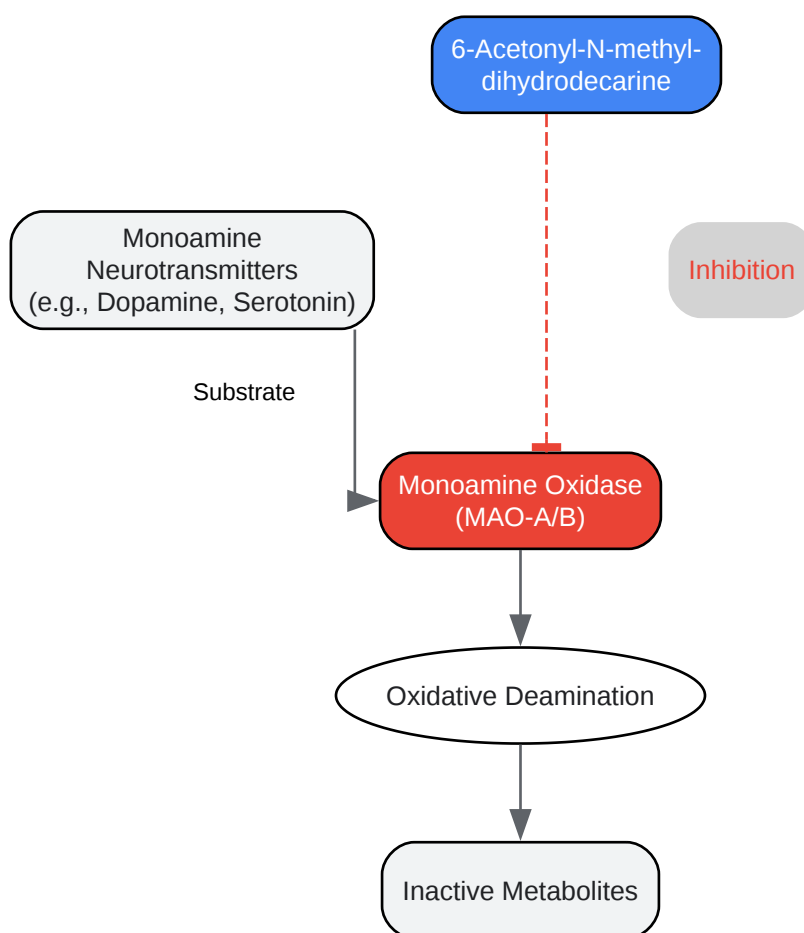
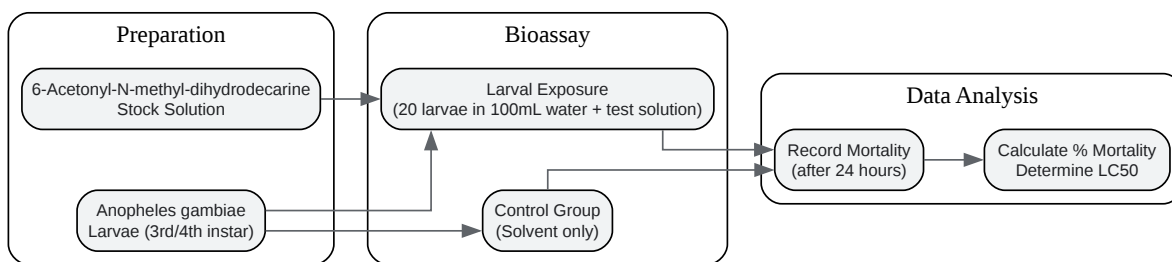
6-Acetyl-N-methyl-dihydrodecarine has demonstrated significant larvicidal activity against *Anopheles gambiae*, a primary vector for malaria.

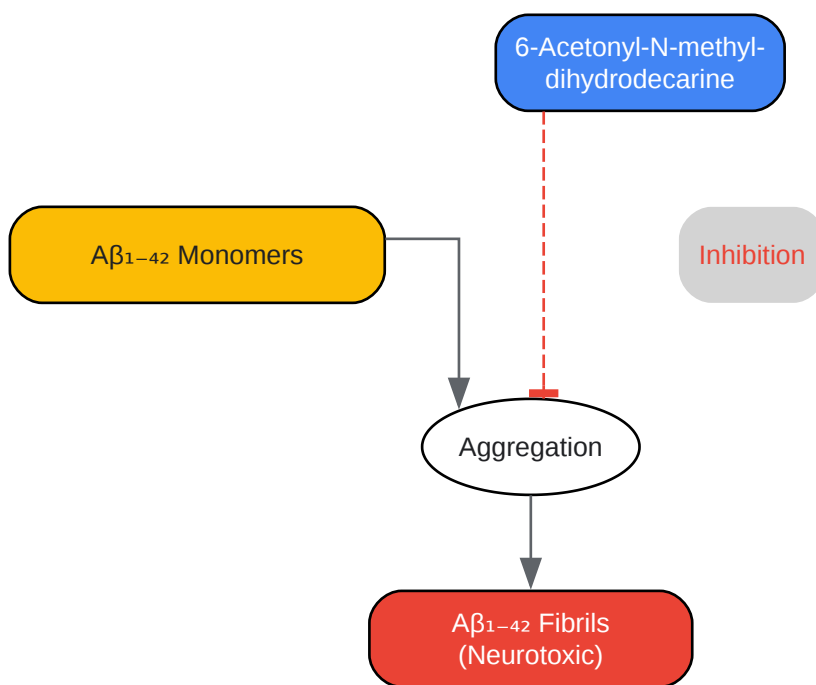
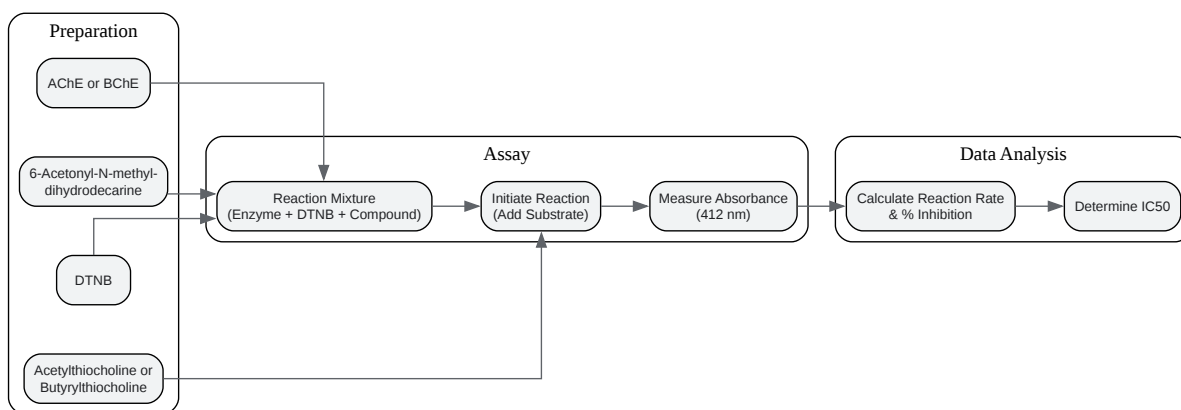
Compound	Concentration (mg/L)	Larval Mortality (%)	Time (hours)
6-Acetyl-N-methyl-dihydrodecarine	250	98.3	24

This protocol is adapted from the methodology described by Tchoumboungang et al. (2011).

- Test Organisms: Late third or early fourth instar larvae of *Anopheles gambiae*.
- Sample Preparation: Dissolve **6-Acetyl-N-methyl-dihydrodecarine** in a suitable solvent (e.g., DMSO) to prepare a stock solution. Prepare serial dilutions to achieve the desired final concentrations.

- Bioassay:
 - Place 20 larvae in a beaker containing 100 mL of distilled water.
 - Add the appropriate volume of the test solution to achieve the target concentration.
 - A control group containing the same volume of the solvent should be run in parallel.
 - Each concentration should be tested in triplicate.
- Observation: Record larval mortality after 24 hours of exposure. Larvae are considered dead if they are immobile and do not respond to probing with a needle.
- Data Analysis: Calculate the percentage of mortality for each concentration. Probit analysis can be used to determine the LC_{50} (lethal concentration required to kill 50% of the larvae).





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References

- 1. Isoquinoline alkaloids from the roots of *Zanthoxylum rigidum* as multi-target inhibitors of cholinesterase, monoamine oxidase A and A β 1-42 aggregation - PubMed [pubmed.ncbi.nlm.nih.gov]
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